

A Comparative Guide to PI3K Gamma Inhibitors: AS-605240 in Focus

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Compound of Interest

Compound Name: AS-605240
CAS No.: 1287651-14-2
Cat. No.: B7824605

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The phosphatidylinositol 3-kinase (PI3K) signaling pathway is a critical regulator of diverse cellular functions, including cell growth, proliferation, survival, and motility. The class I PI3K family, comprising isoforms α , β , γ , and δ , has been a focal point for therapeutic development, particularly in oncology and inflammatory diseases. The PI3K gamma (PI3K γ) isoform is predominantly expressed in hematopoietic cells and plays a crucial role in immune cell signaling, making it a key target for modulating immune responses. **AS-605240** is a potent and selective inhibitor of PI3K γ . This guide provides an objective comparison of **AS-605240** with other PI3K γ inhibitors, supported by experimental data, to aid researchers in selecting the appropriate tool for their studies.

In Vitro Potency and Selectivity: A Comparative Analysis

The half-maximal inhibitory concentration (IC₅₀) is a key metric for assessing the potency of an inhibitor. The following table summarizes the biochemical IC₅₀ values of **AS-605240** and other selected PI3K γ inhibitors against the four class I PI3K isoforms. Lower IC₅₀ values indicate

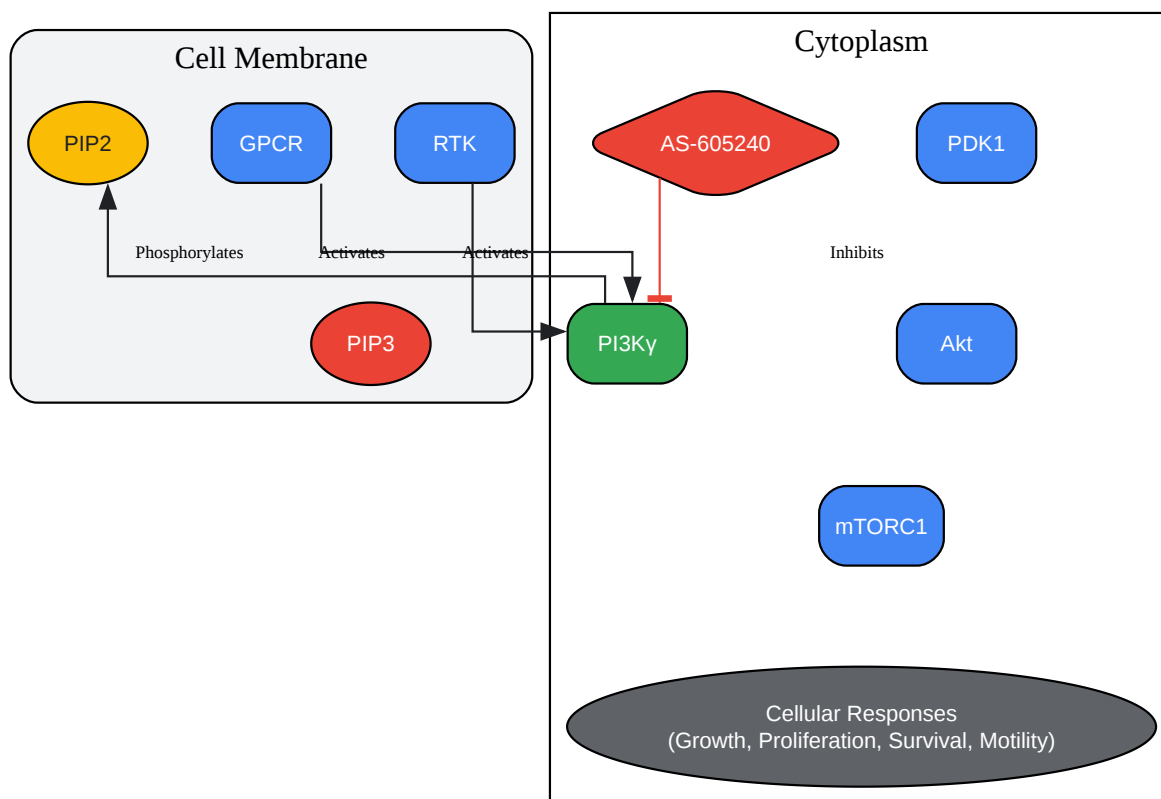
greater potency and selectivity for the target isoform. All data is derived from cell-free in vitro kinase assays.

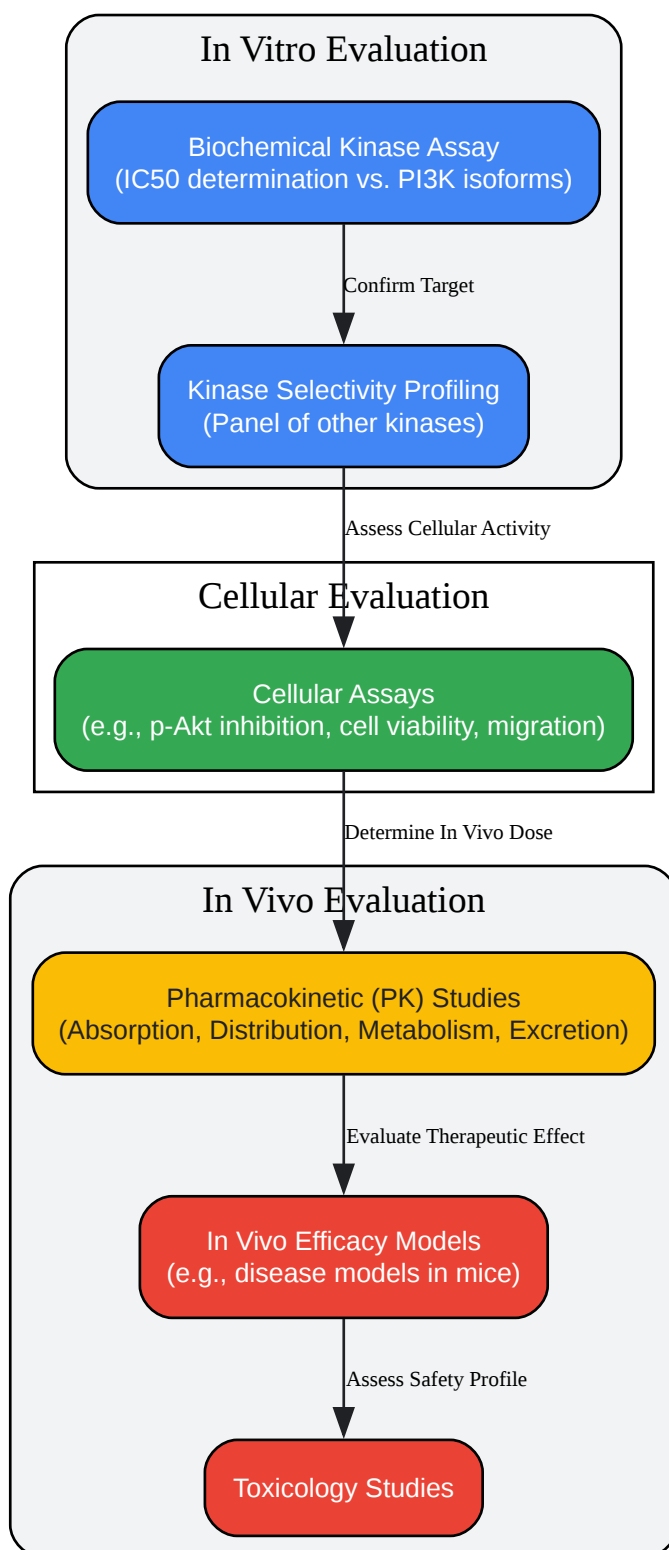
Inhibitor	Type	PI3K α (IC50, nM)	PI3K β (IC50, nM)	PI3K γ (IC50, nM)	PI3K δ (IC50, nM)
AS-605240	PI3K γ -selective	60[1][2]	270[1][2]	8[1][2][3]	300[1][2]
IPI-549 (Eganelisib)	PI3K γ -selective	>100-fold selectivity vs γ [4][5]	>100-fold selectivity vs γ [4][5]	1.2 - 16[4][6]	>100-fold selectivity vs γ [4][5]
TG100-115	PI3K γ/δ dual inhibitor	1300[7]	1200[7]	83[7][8][9][10] [11][12]	235[7][8][9] [10][11][12]
CZC24832	PI3K γ -selective	>100-fold selectivity vs γ [12][13]	1100[14]	27[12][13][14]	>100-fold selectivity vs γ [12][13]

AS-605240 demonstrates marked selectivity for PI3K γ with an IC50 of 8 nM.[1][2][3] It is approximately 7.5-fold more selective for PI3K γ than for PI3K α and over 30-fold more selective than for PI3K β and PI3K δ . [1][2] IPI-549 (Eganelisib) also shows high selectivity for PI3K γ . [4][5] In contrast, TG100-115 is a dual inhibitor, targeting both PI3K γ and PI3K δ . [7][8][9][10][11][12] CZC24832 is another highly selective PI3K γ inhibitor. [12][13]

PI3K/Akt/mTOR Signaling Pathway

The PI3K/Akt/mTOR pathway is a crucial intracellular signaling cascade that regulates a multitude of cellular processes. The diagram below illustrates the key components of this pathway and the point of inhibition by PI3K γ inhibitors like **AS-605240**.





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References

- [1. selleckchem.com \[selleckchem.com\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Discovery of a Selective Phosphoinositide-3-Kinase \(PI3K\)- \$\gamma\$ Inhibitor \(IPI-549\) as an Immuno-Oncology Clinical Candidate - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. benchchem.com \[benchchem.com\]](#)
- [7. caymanchem.com \[caymanchem.com\]](#)
- [8. TG100-115 | PI3K \$\gamma\$ /PI3K \$\delta\$ Inhibitor | AmBeed.com \[ambeed.com\]](#)
- [9. selleckchem.com \[selleckchem.com\]](#)
- [10. adooq.com \[adooq.com\]](#)
- [11. medchemexpress.com \[medchemexpress.com\]](#)
- [12. selleckchem.com \[selleckchem.com\]](#)
- [13. benchchem.com \[benchchem.com\]](#)
- [14. benchchem.com \[benchchem.com\]](#)
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